

# Proper Disposal Procedures for ML-332 (Slu-PP-332)

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## Compound of Interest

Compound Name: ML-332

Cat. No.: B560465

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper handling and disposal of laboratory chemicals are critical for ensuring personnel safety and environmental protection. This document provides detailed procedural guidance for the disposal of **ML-332**, identified as the research chemical Slu-PP-332.

Disclaimer: Safety Data Sheets (SDS) for Slu-PP-332 present conflicting hazard information. Therefore, it is imperative to treat this compound as potentially hazardous. Always consult your institution's Environmental Health and Safety (EHS) office for specific disposal protocols and adhere to all local, state, and federal regulations.

## Chemical Identification and Hazard Assessment

Slu-PP-332 is a research chemical identified as an agonist of estrogen-related receptors (ERR $\alpha$ , ERR $\beta$ , and ERR $\gamma$ ).<sup>[1][2][3]</sup> Due to conflicting information in available Safety Data Sheets, a cautious approach to handling and disposal is essential.

Table 1: Chemical and Physical Properties of Slu-PP-332

Property	Value	Reference
CAS Number	303760-60-3	[1][4][5][6][7]
Molecular Formula	C18H14N2O2	[1][2][4][5][7]
Molecular Weight	290.32 g/mol	[4][5][7]
Appearance	Solid/Powder	[1][5]
Storage	Store at -20°C	[1][5]
Solubility	Sparingly soluble in DMSO (1-10 mg/ml), Slightly soluble in ethanol (0.1-1 mg/ml)	[1][2]

Table 2: Summary of Hazard Classifications for Slu-PP-332

Source	Hazard Classification
MedChemExpress SDS	Not a hazardous substance or mixture.[4]
Tribioscience SDS	Not a hazardous substance or mixture.[5]
CymitQuimica SDS	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.[6]
Cayman Chemical	This material should be considered hazardous until further information becomes available.[1]

Given these discrepancies, researchers must handle Slu-PP-332 with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[4][5]

## Experimental Protocols: General Chemical Waste Disposal Workflow

The following is a generalized, step-by-step protocol for the disposal of chemical waste like Slu-PP-332 in a laboratory setting. This workflow is based on standard hazardous waste management procedures.

Diagram 1: General Laboratory Chemical Waste Disposal Workflow



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